

Jasamplexoside C: A Technical Overview of a Rare Secoiridoid Glucoside

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the available physicochemical data for **Jasamplexoside C**, a secoiridoid glucoside isolated from plants of the Jasminum genus. Due to the limited publicly available information on this specific compound, this document also includes general characteristics and methodologies applicable to the broader class of secoiridoid glycosides to provide a foundational understanding for researchers.

Core Physicochemical Properties

Quantitative physicochemical data for **Jasamplexoside C** is not widely reported in scientific literature. The following table summarizes the currently available information.



Property	Value	Source
CAS Number	147742-02-7	[1][2][3]
Molecular Formula	Not definitively reported in searched literature.	
Molecular Weight	Not definitively reported in searched literature.	
Melting Point	Not reported in searched literature.	_
Solubility	While specific data for Jasamplexoside C is unavailable, a related compound, Jasamplexoside A, is reported to be soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.[1] This suggests a similar solubility profile for Jasamplexoside C.	
рКа	Not reported in searched literature.	-
LogP	Not reported in searched literature.	

General Experimental Protocols for Secoiridoid Glucoside Isolation and Characterization

The isolation and characterization of novel compounds like **Jasamplexoside C** from plant sources typically follow a multi-step experimental workflow. The following is a generalized protocol based on methodologies reported for secoiridoid glucosides from Jasminum species. [4][5][6]

Extraction



- Plant Material Collection and Preparation: Fresh or dried plant material (e.g., leaves, stems, or flowers of Jasminum sambac) is collected and ground into a fine powder to increase the surface area for solvent extraction.
- Solvent Extraction: The powdered plant material is subjected to extraction with a suitable organic solvent, typically methanol or ethanol, at room temperature over an extended period.
 This process is often repeated multiple times to ensure exhaustive extraction of the target compounds.
- Concentration: The resulting crude extract is filtered and then concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.

Fractionation and Purification

- Solvent-Solvent Partitioning: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol). This step separates compounds based on their differential solubility.
- Chromatographic Separation: The fractions obtained from partitioning are subjected to various chromatographic techniques for further purification. These may include:
 - Column Chromatography: Using silica gel or other stationary phases to separate compounds based on their affinity to the stationary phase.
 - High-Performance Liquid Chromatography (HPLC): A more refined technique for final purification of the isolated compounds.

Structure Elucidation

The chemical structure of the purified compound is determined using a combination of spectroscopic techniques:

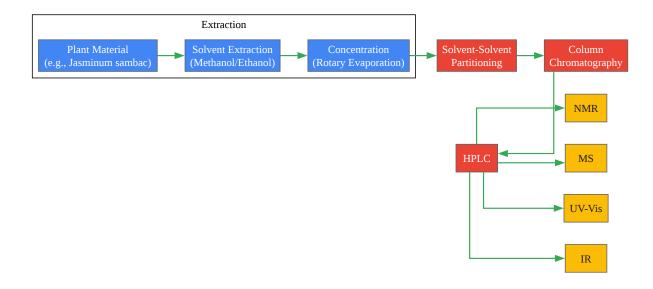
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and 13C NMR are used to determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): Techniques such as Electrospray Ionization Mass Spectrometry (ESI-MS) are used to determine the molecular weight and elemental composition of the compound.



- Ultraviolet-Visible (UV-Vis) Spectroscopy: Provides information about the presence of chromophores in the molecule.
- Infrared (IR) Spectroscopy: Identifies the functional groups present in the molecule.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and characterization of secoiridoid glycosides from a plant source.



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General workflow for isolation and characterization of secoiridoid glycosides.

Signaling Pathways

Currently, there is no publicly available information regarding the biological activity or associated signaling pathways of **Jasamplexoside C**. Further research is required to elucidate



its potential pharmacological effects and mechanisms of action.

Conclusion

Jasamplexoside C remains a poorly characterized natural product. This guide consolidates the limited available data and provides a general framework for its study based on established methodologies for related compounds. Further investigation is warranted to fully determine its physicochemical properties, biological activities, and potential applications in research and drug development.

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